

literature review on N,N-Bis(3-trimethoxysilylpropyl)urea

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Compound of Interest

Compound Name: *N,N-Bis(3-trimethoxysilylpropyl)urea*

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An In-depth Technical Guide to **N,N-Bis(3-trimethoxysilylpropyl)urea**

Abstract

N,N-Bis(3-trimethoxysilylpropyl)urea (CAS No. 18418-53-6) is a bifunctional organosilane that has garnered significant interest in materials science. Its unique molecular structure, featuring a central urea group flanked by two trimethoxysilylpropyl groups, enables it to act as a potent coupling agent, adhesion promoter, and surface modifier. This document provides a comprehensive review of its synthesis, chemical properties, and mechanism of action. Detailed experimental protocols, quantitative data, and process visualizations are presented to serve as a technical guide for researchers, scientists, and professionals in materials and drug development.

Chemical and Physical Properties

N,N-Bis(3-trimethoxysilylpropyl)urea is a dipodal silane recognized for its high reactivity with a variety of polymers and inorganic materials.^[1] Its dual functionality allows it to form durable covalent bonds with inorganic substrates while establishing strong interfacial adhesion with organic polymers, primarily through hydrogen bonding. This enhances the mechanical properties, thermal stability, and durability of composite materials.^{[1][2]}

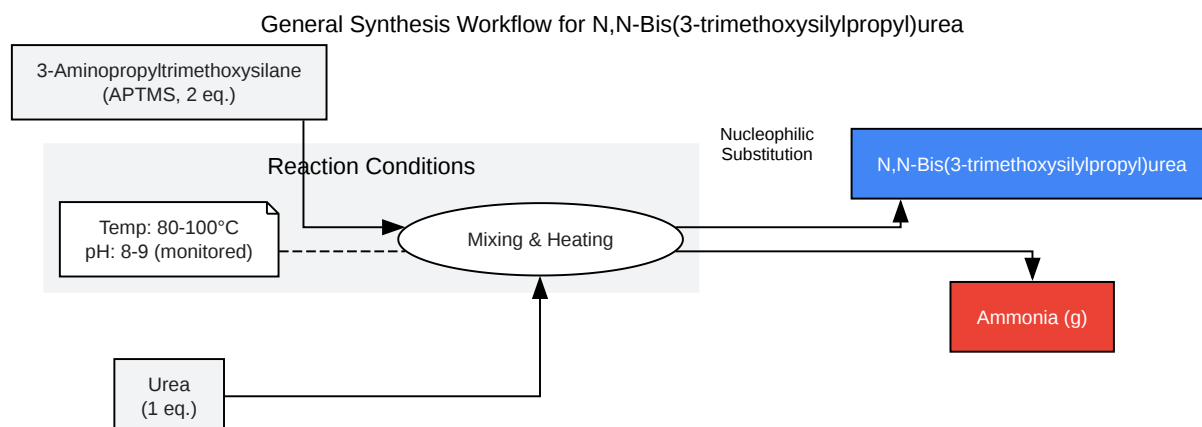
Property	Value	Reference(s)
IUPAC Name	1,3-bis(3-trimethoxysilylpropyl)urea	[2][3]
CAS Number	18418-53-6	[2][4]
Molecular Formula	C ₁₃ H ₃₂ N ₂ O ₇ Si ₂	[2][3][5]
Molecular Weight	384.57 g/mol	[2][3][4]
Physical State	Liquid	[2]
Density	1.046 g/cm ³	[2]
Boiling Point	414.5 ± 30.0 °C (Predicted)	[4]
Flash Point	>110°C (>230°F)	[4]
Refractive Index	1.442	[4]

Synthesis and Reaction Mechanism

The most common laboratory-scale synthesis involves the reaction of 3-Aminopropyltrimethoxysilane (APTMS) with urea in a 2:1 stoichiometric ratio.[2] The reaction is a nucleophilic substitution where the primary amine groups of APTMS attack the carbonyl carbon of urea, displacing ammonia and forming the stable N,N'-disubstituted urea linkage.

General Synthesis Workflow

The synthesis process involves the controlled reaction of precursors under specific thermal conditions to yield the final product.



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Caption: Synthesis workflow from reactants to final product.

Detailed Experimental Protocol

This protocol describes a representative laboratory-scale synthesis.

- **Reactant Preparation:** Charge a reaction vessel equipped with a mechanical stirrer, condenser, and nitrogen inlet with 2 moles of 3-Aminopropyltrimethoxysilane (APTMS).
- **Initiation:** Begin stirring and slowly add 1 mole of urea to the vessel. The 2:1 stoichiometric ratio is critical for the formation of the desired product.[2]
- **Reaction Conditions:** Heat the mixture to a temperature range of 80°C to 100°C under a nitrogen atmosphere.[2] Monitor the reaction to maintain a pH between 8 and 9, which helps prevent premature condensation of the silane groups.[2]
- **Reaction Progression:** The reaction proceeds via nucleophilic attack of the APTMS amine on the urea carbonyl carbon, leading to the release of ammonia gas, which is vented through the condenser.
- **Monitoring:** The reaction can be monitored using Fourier-transform Infrared (FTIR) spectroscopy to track the formation of the urea C=O bond.[2]

- **Purification:** Upon completion, the crude product is purified, typically through vacuum distillation, to remove any unreacted starting materials and byproducts.
- **Characterization:** The final product is characterized by FTIR and Nuclear Magnetic Resonance (NMR) spectroscopy to confirm its structure.

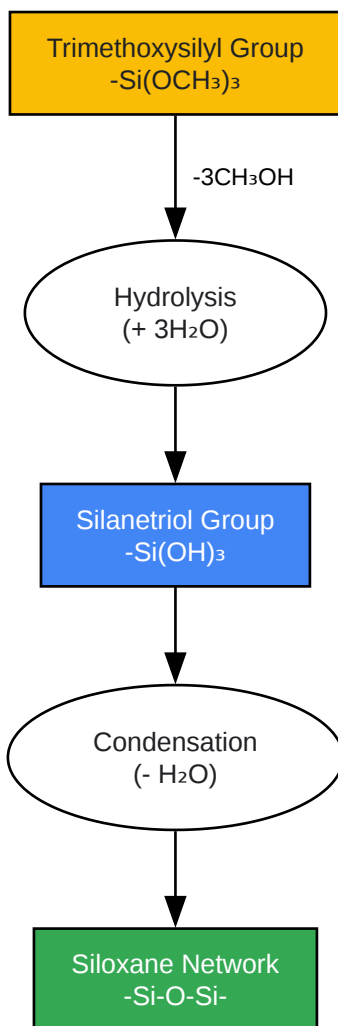
Mechanism of Action as a Coupling Agent

The efficacy of **N,N-Bis(3-trimethoxysilylpropyl)urea** as a coupling agent stems from its bifunctional nature. The trimethoxysilyl groups react with inorganic surfaces, while the urea core interacts with the organic polymer matrix.

Hydrolysis and Condensation Pathway

The primary mechanism involves the hydrolysis of the trimethoxysilyl groups into reactive silanol (Si-OH) groups. These silanols then condense with hydroxyl groups on an inorganic surface (like silica or metal oxides) or with other silanol groups to form a stable, covalent siloxane (Si-O-Si) network.^[2]

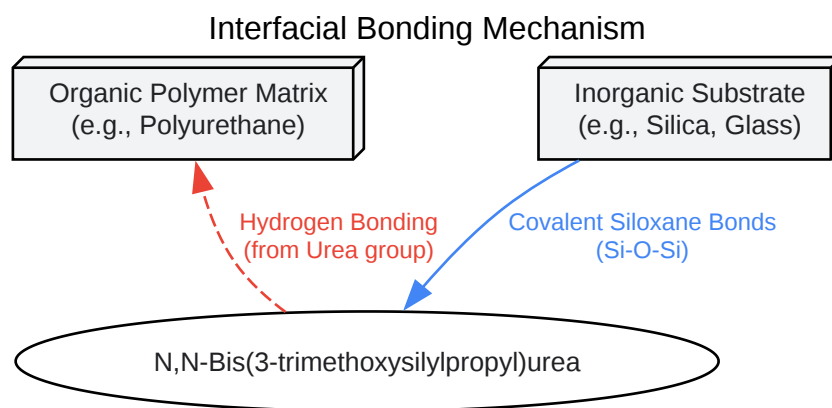
Hydrolysis and Condensation Mechanism

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Caption: Reaction pathway of the trimethoxysilyl group.

Interfacial Bonding

The molecule serves as a molecular bridge between inorganic and organic materials. The siloxane bonds provide a strong covalent link to the inorganic surface, while the central urea group forms multiple hydrogen bonds with the polymer matrix, enhancing interfacial adhesion and improving the mechanical properties of the resulting composite.[2]



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Caption: Bridging mechanism between materials.

Characterization

Vibrational spectroscopy is a key tool for structural elucidation and reaction monitoring.[2] FTIR is particularly useful for identifying the key functional groups within the molecule.

Functional Group	Vibrational Mode	Characteristic Peak (cm ⁻¹)	Reference(s)
Urea	C=O stretch	~1640	[2]
N-H	N-H bend	~1570	[2]
Trimethoxysilyl	Si-O-CH ₃ stretch	~2850	[2]
Siloxane	Si-O-Si stretch	1000-1100	[2]

Applications

The unique properties of **N,N-Bis(3-trimethoxysilylpropyl)urea** make it suitable for a wide range of applications in materials science and beyond.

- **Coupling Agent:** It is widely used to improve the interfacial bonding between polymer matrices and inorganic fillers, leading to composite materials with superior mechanical performance.[1][2]

- Adhesion Promoter: It enhances the adhesion of coatings, sealants, and adhesives to various substrates.[1][5]
- Surface Modification: It can be used to create hydrophobic or hydrophilic coatings on surfaces. Research has demonstrated its use in preparing porous silica microcapsules.[2]
- Crosslinking Agent: The molecule's dual reactive ends allow it to act as a crosslinker in silane-based systems, improving the durability and integrity of materials.[1]
- Biomedical Applications: Its ability to immobilize biomolecules and its inherent biocompatibility are being explored for medical devices and biosensors.[2]

Conclusion

N,N-Bis(3-trimethoxysilylpropyl)urea is a versatile organosilane with a well-defined synthesis route and mechanism of action. Its ability to covalently bond to inorganic materials while forming strong non-covalent interactions with organic polymers makes it an invaluable component in the formulation of high-performance composites, coatings, and adhesives. Continued research into its applications, particularly in advanced sectors like biomedicine and alternative energy, highlights its significance as a key enabling chemical for material innovation.

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